

# Rofleponide: A Technical Guide to its Chemical Structure, Synthesis, and Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rofleponide

Cat. No.: B1679504

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## Abstract

**Rofleponide** is a synthetic glucocorticoid that has been investigated for its anti-inflammatory properties. This document provides a comprehensive overview of the chemical structure, a detailed synthesis pathway, and the established mechanism of action of **Rofleponide**. It is intended to serve as a technical resource for researchers and professionals in the field of drug development and medicinal chemistry.

## Chemical Structure and Properties

**Rofleponide** is a corticosteroid characterized by a pregnane skeleton with key substitutions that enhance its glucocorticoid activity.

IUPAC Name: (4aS,4bR,5S,6aS,6bS,8R,9aR,10aS,10bS,12S)-4b,12-Difluoro-6b-glycoloyl-5-hydroxy-4a,6a-dimethyl-8-propyl-3,4,4a,4b,5,6,6a,6b,9a,10,10a,10b,11,12-tetradecahydro-2H-naphtho[2',1':4,5]indeno[1,2-d][1][2]dioxol-2-one[3]

Synonyms: 6 $\alpha$ ,9 $\alpha$ -Difluoro-11 $\beta$ ,16 $\alpha$ ,17 $\alpha$ ,21-tetrahydroxypregn-4-ene-3,20-dione, cyclic (R)-16,17-acetal with butyraldehyde; 16 $\alpha$ ,17 $\alpha$ -[(1R)-butylidenebis(oxy)]-6 $\alpha$ ,9 $\alpha$ -difluoro-11 $\beta$ ,21-dihydroxypregn-4-ene-3,20-dione[3][4]

Chemical Formula: C<sub>25</sub>H<sub>34</sub>F<sub>2</sub>O<sub>6</sub>

Molecular Weight: 468.538 g·mol<sup>-1</sup>

CAS Number: 144459-70-1

Stereochemistry: **Rofleponide** possesses multiple stereocenters, with the absolute stereochemistry defined as shown in the structure below.



**Figure 1.** Chemical Structure of **Rofleponide**

Property	Value	Reference
Molecular Formula	C <sub>25</sub> H <sub>34</sub> F <sub>2</sub> O <sub>6</sub>	
Molar Mass	468.538 g·mol <sup>-1</sup>	
CAS Number	144459-70-1	
InChI	InChI=1S/C25H34F2O6/c1-4-5-21-32-20-10-14-15-9-17(26)16-8-13(29)6-7-22(16,2)24(15,27)18(30)11-23(14,3)25(20,33-21)19(31)12-28/h8,14-15,17-18,20-21,28,30H,4-7,9-12H2,1-3H3/t14-,15-,17-,18-,20+,21+,22-,23-,24-,25+/m0/s1	
InChIKey	IXTCZMJQGONPY-XJAYAHQCSA-N	
SMILES	CCC[C@@H]1O[C@@H]2C[C@H]3[C@@H]4C--INVALID-LINK--C(=O)CO)C)O)F)C">C@@HF	

## Synthesis Pathway

The synthesis of **Rofleponide** is achieved through a transacetalization reaction starting from a derivative of fluocinolone acetonide. The key step involves the acid-catalyzed reaction with butyraldehyde to form the characteristic 16,17-acetal ring.

## Starting Material

The precursor for the synthesis of **Rofleponide** is 6 $\alpha$ ,9 $\alpha$ -difluoro-11 $\beta$ ,21-dihydroxy-16 $\alpha$ ,17 $\alpha$ -(isopropylidenedioxy)pregn-4-ene-3,20-dione, a derivative of fluocinolone acetonide.

## Synthesis of Rofleponide

A continuous process for the preparation of **Rofleponide** has been described. This method involves the reaction of the starting acetonide with butyraldehyde in the presence of an acid catalyst.

### Experimental Protocol:

- Materials:
  - 6 $\alpha$ ,9 $\alpha$ -difluoro-11 $\beta$ ,21-dihydroxy-16 $\alpha$ ,17 $\alpha$ -(isopropylidenedioxy)pregn-4-ene-3,20-dione
  - Butyraldehyde
  - Methylene chloride (or other suitable halogenated alkane solvent)
  - Perchloric acid (catalyst)
  - Water
- Procedure:
  - The starting acetonide is dissolved or suspended in methylene chloride.
  - An excess of butyraldehyde is added to the solution. The molar ratio of butyraldehyde to the acetonide can range from 1.1:1 to 5:1, with a preferred range of 2:1 to 4:1. A ratio of 3 moles of butyraldehyde per mole of the acetonide has been shown to provide good results.
  - The solution is then mixed with a stream of perchloric acid catalyst.
  - The combined streams pass through a reaction tube to a crystallizer.

- The resulting slurry is then pumped to a quenching bath containing a mixture of methylene chloride and water to stop the reaction.
- Note: This process is described as a continuous process in the patent literature, which offers advantages in terms of control and safety, particularly given that the initial precipitate can be a potentially explosive **rofleponide**-perchloric acid complex.

Parameter	Value/Condition
Starting Material	6 $\alpha$ ,9 $\alpha$ -difluoro-11 $\beta$ ,21-dihydroxy-16 $\alpha$ ,17 $\alpha$ -(isopropylidenedioxy)pregn-4-ene-3,20-dione
Reagent	Butyraldehyde
Solvent	Methylene Chloride
Catalyst	Perchloric Acid
Molar Ratio (Butyraldehyde:Acetonide)	2:1 to 4:1
Reaction Type	Transacetalization

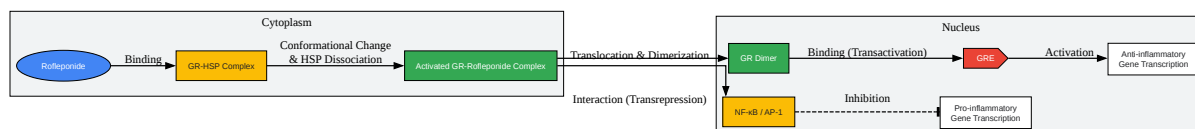
## Mechanism of Action: Glucocorticoid Receptor Signaling Pathway

As a synthetic glucocorticoid, **Rofleponide** is expected to exert its effects through interaction with the glucocorticoid receptor (GR). The general mechanism of action for glucocorticoids is well-established and involves the following key steps:

- **Ligand Binding:** Glucocorticoids, being lipophilic, can diffuse across the cell membrane and bind to the glucocorticoid receptor located in the cytoplasm. The GR is part of a multiprotein complex that includes heat shock proteins (HSPs).
- **Conformational Change and Translocation:** Upon ligand binding, the GR undergoes a conformational change, leading to the dissociation of the heat shock proteins. This activated GR-ligand complex then translocates into the nucleus.
- **Gene Regulation:** In the nucleus, the GR-ligand complex can act as a transcription factor in two primary ways:

- Transactivation: The complex can dimerize and bind to specific DNA sequences known as glucocorticoid response elements (GREs) in the promoter regions of target genes, leading to the increased transcription of anti-inflammatory proteins.
- Transrepression: The complex can also repress the transcription of pro-inflammatory genes by interacting with other transcription factors, such as NF- $\kappa$ B and AP-1.

This modulation of gene expression results in the wide-ranging anti-inflammatory and immunosuppressive effects of glucocorticoids.

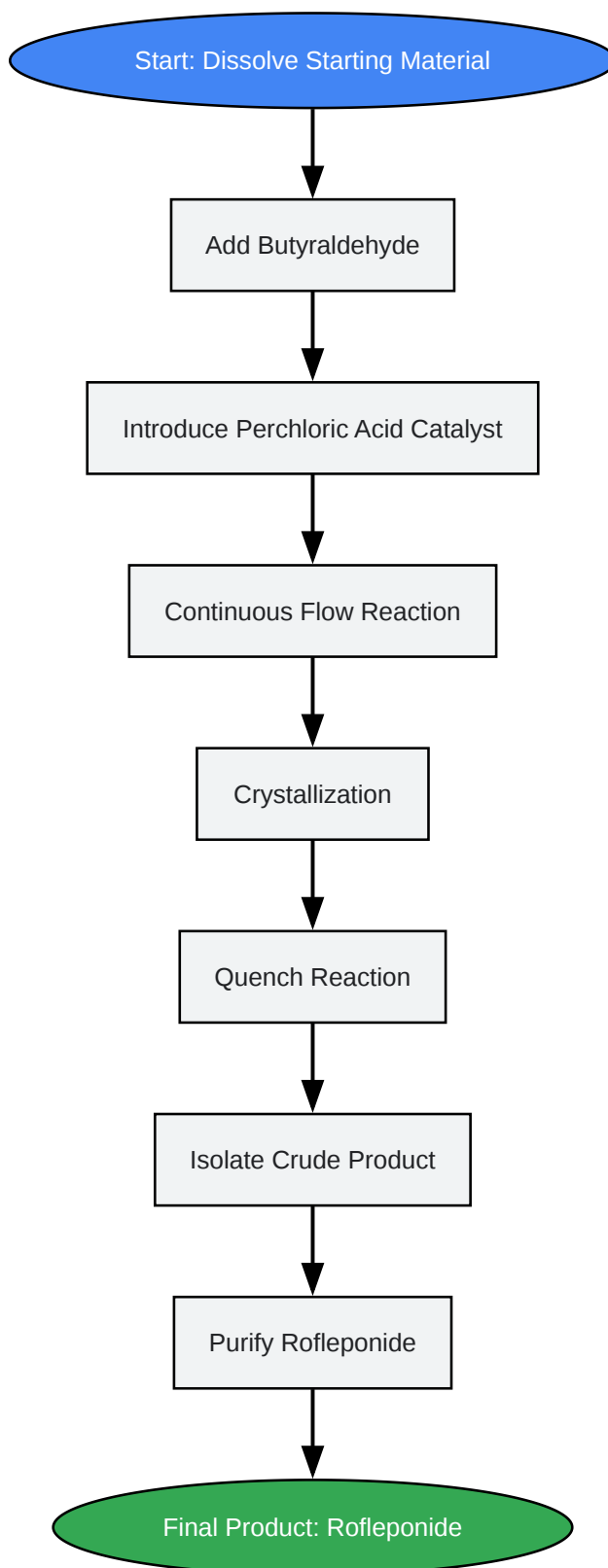


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**Diagram 1.** Glucocorticoid Receptor Signaling Pathway

## Experimental Protocols

While a specific, detailed laboratory-scale synthesis protocol for **Rofleponide** is not readily available in the public domain, the following general experimental workflow can be inferred from the patent literature for the transacetalization step.



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**Diagram 2. Rofleponide** Synthesis Experimental Workflow

## Conclusion

**Rofleponide** is a potent synthetic glucocorticoid with a well-defined chemical structure. Its synthesis via transacetalization from a fluocinolone acetonide derivative represents a key chemical transformation. The biological activity of **Rofleponide** is mediated through the glucocorticoid receptor signaling pathway, a fundamental mechanism for regulating inflammation. This technical guide provides a foundational understanding of **Rofleponide** for researchers and professionals engaged in the discovery and development of novel anti-inflammatory therapeutics. Further research to fully elucidate the specific pharmacokinetic and pharmacodynamic properties of **Rofleponide** is warranted.

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